

Application Notes and Protocols for Washing Explants with Ticarcillin after Co-cultivation

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Compound of Interest		
Compound Name:	Ticarcillin sodium	
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Introduction

Following co-cultivation with Agrobacterium tumefaciens for genetic transformation of plant tissues, the complete removal or inhibition of the bacteria is crucial for the successful recovery and regeneration of transgenic plants. Agrobacterium overgrowth can lead to necrosis of the explants and competition for nutrients, ultimately hindering or preventing the growth of the transformed plant cells. Ticarcillin, a β -lactam antibiotic, often used in combination with the β -lactamase inhibitor clavulanic acid (commercially available as TimentinTM), has been widely adopted as an effective agent for the elimination of Agrobacterium in plant tissue culture. This document provides a detailed protocol for washing explants with ticarcillin after co-cultivation, along with supporting data and a procedural workflow.

Ticarcillin functions by inhibiting the synthesis of the bacterial cell wall.[1] The addition of clavulanic acid protects ticarcillin from degradation by β -lactamases, enzymes that can be produced by Agrobacterium and confer resistance to penicillin-based antibiotics.[1][2] This combination provides a broad spectrum of activity and is often more effective than other antibiotics such as carbenicillin or cefotaxime, while exhibiting minimal phytotoxicity to a variety of plant species.[3][4]

Data Presentation



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The following table summarizes quantitative data on the use of Ticarcillin/Timentin for Agrobacterium elimination based on various studies. The optimal concentration and duration of treatment can be species- and explant-dependent, and therefore, empirical validation is recommended.



Antibiotic	Concentr ation (mg/L)	Plant Species	Explant Type	Efficacy in Eliminati ng Agrobact erium	Effects on Explant Viability and Regenera tion	Referenc e
Timentin	250	Indica Rice (Oryza sativa L.)	Embryogen ic calli	Optimum concentrati on for eliminating Agrobacteri um with no observed negative effects on callus growth.	High frequency of callus proliferatio n and regeneratio n; stable transformat ion efficiency of 23.3%.	[3]
Timentin	200	Indica Rice (Oryza sativa L.)	Embryogen ic calli	Minimum recurrence of Agrobacteri um (2.3%) after 20 days of infection.	-	[3]
Timentin	500-1000	Walnut (Juglans regia)	Somatic embryos	Eradicated Agrobacteri um from somatic embryos.	Reduced somatic embryo production compared to antibiotic-free medium, but less so	[4]



					than cefotaxime. More GUS- positive embryos regenerate d compared to other antibiotics.	
Timentin	100	General Plant Tissue Culture	-	Sufficient to countersel ect Agrobacteri um in plant transformat ion experiment s.	No phytotoxicit y observed in Arabidopsi s root cultures at this concentrati on.	[5]
Ticarcillin (in combinatio n with other antibiotics)	250	Soybean (Glycine max)	Cotyledona ry nodes	Part of a successful shoot induction and elongation medium protocol.	Supported the developme nt of resistant shoots.	

Experimental Protocols Preparation of Ticarcillin/Timentin Stock Solution

Materials:

Ticarcillin disodium and clavulanate potassium (e.g., Timentin™, typically in a 15:1 ratio)[1]
 [2]



- Sterile, deionized, distilled water (ddH₂O)
- Sterile 50 mL conical tubes or volumetric flasks
- Sterile 0.22 μm syringe filter
- Sterile syringes
- · Laminar flow hood
- Vortex mixer

Procedure:

- Calculate the required amount: To prepare a 100 mg/mL stock solution, weigh 1 g of Ticarcillin/Timentin powder.
- Dissolution: Under sterile conditions in a laminar flow hood, transfer the powder to a sterile 50 mL conical tube. Add a small volume of sterile ddH₂O (e.g., 5 mL) and vortex until the powder is completely dissolved. Ticarcillin/clavulanate is soluble in water.[6]
- Adjust to final volume: Add sterile ddH₂O to bring the final volume to 10 mL.
- Sterilization: Filter-sterilize the stock solution using a 0.22 μm syringe filter into a new sterile container.
- Aliquoting and Storage: Aliquot the sterile stock solution into smaller, single-use volumes (e.g., 1 mL) in sterile microcentrifuge tubes. Store the aliquots at -20°C. Avoid repeated freeze-thaw cycles.

Protocol for Washing Explants with Ticarcillin

Materials:

- Explants post-co-cultivation with Agrobacterium
- Sterile liquid plant culture medium (e.g., MS or Gamborg's B5, without hormones or selective agents)

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- Ticarcillin/Timentin stock solution (100 mg/mL)
- Sterile beakers or flasks
- Sterile filter paper
- Orbital shaker (optional)
- Laminar flow hood

Procedure:

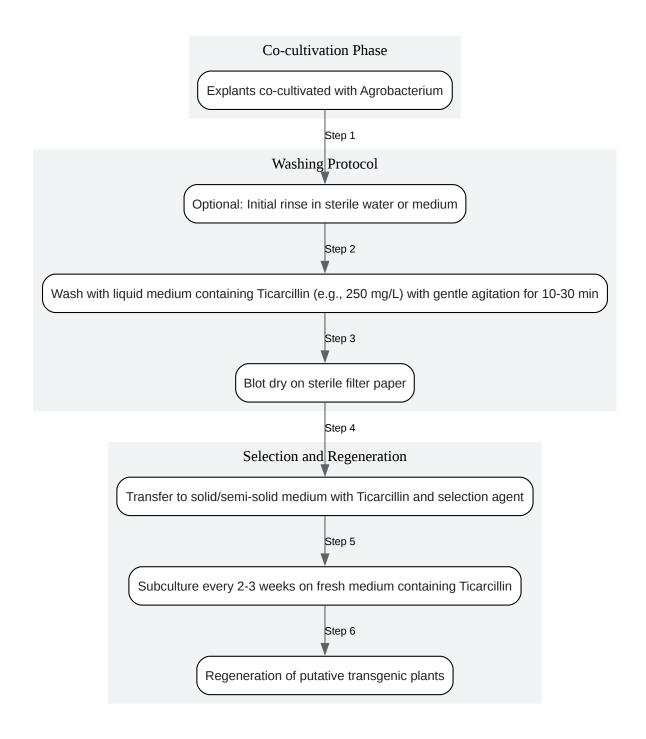
- Prepare the Washing Solution: In a laminar flow hood, prepare the sterile washing solution.
 For a final concentration of 250 mg/L, add 2.5 mL of the 100 mg/mL Ticarcillin/Timentin stock solution to 1 liter of sterile liquid culture medium.
- Initial Rinse (Optional but Recommended): Gently remove the explants from the cocultivation medium. Place them in a sterile beaker containing sterile ddH₂O or liquid culture medium without antibiotics to remove the bulk of the Agrobacterium. Gently swirl for 1-2 minutes.
- Ticarcillin Wash: Transfer the explants to a sterile flask containing the prepared Ticarcillin washing solution.
- Incubation and Agitation: Place the flask on an orbital shaker at a low speed (e.g., 50-60 rpm) for 10-30 minutes. Gentle agitation ensures that all surfaces of the explants are exposed to the antibiotic solution. If a shaker is not available, gently swirl the flask manually every 5-10 minutes.
- Drying: After the wash, carefully pour off the washing solution and place the explants on sterile filter paper to blot excess liquid.
- Transfer to Culture Medium: Transfer the washed and dried explants to a solid or semi-solid
 plant culture medium (e.g., regeneration or selection medium) containing the appropriate
 concentration of Ticarcillin/Timentin (e.g., 250 mg/L) and the relevant selection agent (e.g.,
 kanamycin, hygromycin).



• Subsequent Subcultures: Continue to subculture the explants on fresh medium containing Ticarcillin/Timentin every 2-3 weeks until the risk of Agrobacterium re-emergence is negligible.

Mandatory Visualization





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Caption: Experimental workflow for washing explants with ticarcillin after co-cultivation.



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